

An In-depth Technical Guide to the Solubility of Acid Blue 260

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Compound of Interest

Compound Name: Acid blue 260

Cat. No.: B1343615

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This technical guide provides a comprehensive overview of the solubility of **Acid Blue 260** (C.I. 62168-86-9), a synthetic anthraquinone dye. Understanding the solubility of this compound is critical for its application in various fields, including as a coloring agent in textiles and leather, as well as for its potential use in research and development. This document compiles available solubility data, presents detailed experimental protocols for solubility determination, and offers visual representations of the experimental workflow.

Physical and Chemical Properties of Acid Blue 260

Acid Blue 260 is a dark blue powder with the molecular formula $C_{26}H_{23}ClN_3NaO_6S$ and a molecular weight of 563.99 g/mol .^[1] A summary of its key physical and chemical properties is presented in Table 1.

Property	Value
CI Name	Acid Blue 260
CAS Number	62168-86-9
Molecular Formula	C ₂₆ H ₂₃ ClN ₃ NaO ₆ S
Molecular Weight	563.99 g/mol
Appearance	Blue powder
Chemical Class	Anthraquinone

Table 1: Physical and Chemical Properties of **Acid Blue 260**

Solubility of Acid Blue 260

The solubility of a dye is a crucial parameter that influences its application and performance. The following sections summarize the known solubility of **Acid Blue 260** in aqueous and organic solvents.

Aqueous Solubility

Acid Blue 260 is soluble in water.^{[2][3]} Quantitative data indicates a solubility of 60-80 g/L in water at 90°C.^[4] Another source specifies the solubility to be 70 g/L in water at 90°C.^[1]

Organic Solvent Solubility

Quantitative solubility data for **Acid Blue 260** in a wide range of organic solvents is not readily available in published literature. However, qualitative descriptions of its solubility have been reported. This information is summarized in Table 2. It is important to note that these are general descriptions and the actual solubility can vary with temperature and the purity of both the dye and the solvent.

Solvent Class	Solvent	Solubility
Aromatic Hydrocarbons	Benzene, Toluene	Soluble
Halogenated Hydrocarbons	Chloroform, Dichloromethane (CH ₂ Cl ₂)	Soluble
Sulfur Compounds	Carbon Disulfide (CS ₂)	Soluble
Ketones	Acetone	Soluble
Esters	Ethyl Acetate	Soluble
Alcohols	Alcohol (general)	Hardly Soluble
Aliphatic Hydrocarbons	Gasoline	Insoluble

Table 2: Qualitative Solubility of **Acid Blue 260** in Various Organic Solvents[5]

Given the limited quantitative data for organic solvents, the following experimental protocols are provided to enable researchers to determine the precise solubility of **Acid Blue 260** in solvents relevant to their specific applications.

Experimental Protocols for Solubility Determination

The following are detailed methodologies for the quantitative determination of **Acid Blue 260** solubility in both aqueous and organic solvents. These protocols are based on standard laboratory practices and can be adapted as needed.

Protocol 1: Determination of Aqueous Solubility (Based on ISO 105-Z09 principles)

This method determines the saturation solubility of **Acid Blue 260** in water at a specific temperature.

Materials and Equipment:

- **Acid Blue 260** dye powder
- Distilled or deionized water

- Analytical balance (accurate to ± 0.1 mg)
- Volumetric flasks (various sizes)
- Magnetic stirrer and stir bars
- Constant temperature water bath or incubator
- Syringe filters (0.45 μm pore size)
- UV-Vis spectrophotometer
- Cuvettes
- Beakers and graduated cylinders

Procedure:

- Preparation of a Saturated Solution:
 - Accurately weigh an excess amount of **Acid Blue 260** powder (e.g., 10 g) and add it to a known volume of distilled water (e.g., 100 mL) in a sealed container (e.g., a screw-cap flask).
 - Place the container in a constant temperature water bath set to the desired temperature (e.g., 25°C, 50°C, 90°C).
 - Stir the suspension vigorously using a magnetic stirrer for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Filtration:
 - Allow the suspension to settle for at least 2 hours at the constant temperature.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed syringe.
 - Immediately filter the supernatant through a 0.45 μm syringe filter into a clean, dry vial. This step is crucial to remove any undissolved particles.

- Analysis by UV-Vis Spectrophotometry:
 - Prepare a series of standard solutions of **Acid Blue 260** with known concentrations in water.
 - Measure the absorbance of the standard solutions at the wavelength of maximum absorbance (λ_{max}) for **Acid Blue 260** to generate a calibration curve (Absorbance vs. Concentration).
 - Accurately dilute a known volume of the filtered saturated solution with water to bring its absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted sample.
- Calculation of Solubility:
 - Use the calibration curve to determine the concentration of the diluted sample.
 - Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted sample by the dilution factor.
 - Express the solubility in g/L or mg/mL.

Protocol 2: Determination of Solubility in Organic Solvents

This protocol outlines a general method for determining the solubility of **Acid Blue 260** in various organic solvents.

Materials and Equipment:

- **Acid Blue 260** dye powder
- Selected organic solvents (e.g., ethanol, acetone, ethyl acetate) of analytical grade
- Analytical balance (accurate to ± 0.1 mg)
- Vials with screw caps

- Vortex mixer or shaker
- Centrifuge
- Micropipettes
- UV-Vis spectrophotometer or High-Performance Liquid Chromatography (HPLC) system
- Appropriate cuvettes or vials for the analytical instrument

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **Acid Blue 260** to a series of vials, each containing a known volume (e.g., 1 mL) of a different organic solvent.
 - Seal the vials tightly to prevent solvent evaporation.
 - Agitate the vials vigorously using a vortex mixer or a shaker at a constant temperature for 24-48 hours to reach equilibrium.
- Separation of Undissolved Solid:
 - Centrifuge the vials at a high speed (e.g., 10,000 rpm) for 10-15 minutes to pellet the undissolved dye.
- Sample Analysis:
 - Carefully take an aliquot of the clear supernatant.
 - Dilute the aliquot with the respective solvent to a concentration suitable for the chosen analytical method (UV-Vis or HPLC).
 - Analyze the diluted sample to determine the concentration of **Acid Blue 260**. A pre-established calibration curve for **Acid Blue 260** in each specific solvent is required.
- Calculation of Solubility:

- Calculate the solubility by multiplying the measured concentration by the dilution factor.
- Express the solubility in g/L or mg/mL.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the experimental determination of **Acid Blue 260** solubility.



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Caption: Experimental workflow for determining the solubility of **Acid Blue 260**.

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